

Technical Guide: Structural Elucidation of 4-Methoxy-3,5-dimethylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 4-Methoxy-3,5-dimethylbenzenesulfonyl chloride

CAS No.: 75157-75-4

Cat. No.: B1613285

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8]

4-Methoxy-3,5-dimethylbenzenesulfonyl chloride (MDMBSC) is a highly specific arylsulfonyl chloride used primarily as a derivatizing agent and a protecting group in peptide synthesis (arginine protection) and medicinal chemistry.[1] Its structural integrity is critical; however, like all sulfonyl chlorides, it is moisture-sensitive and prone to hydrolysis.[1]

This guide moves beyond simple spectral listing. It establishes a causal link between the synthetic origin of the molecule and its spectroscopic signature, providing a robust logic for confirmation.

Structural Identity[3][9]

- IUPAC Name: **4-Methoxy-3,5-dimethylbenzenesulfonyl chloride**
- Molecular Formula:

- Molecular Weight: 234.70 g/mol
- Key Structural Features:
 - Symmetry (Plane of symmetry passing through C1 and C4).[1]
 - Electrophilic Sulfonyl Chloride motif (
).[1]
 - Electron-donating Methoxy group flanked by two Methyl groups (steric crowding).[1]

Synthetic Origin & Mechanistic Validation[3][8]

To elucidate the structure with confidence, one must understand the synthetic pathway. The regiochemistry is dictated by Electrophilic Aromatic Substitution (

).[1]

Precursor: 2,6-Dimethylanisole.[1] Reagent: Chlorosulfonic acid (

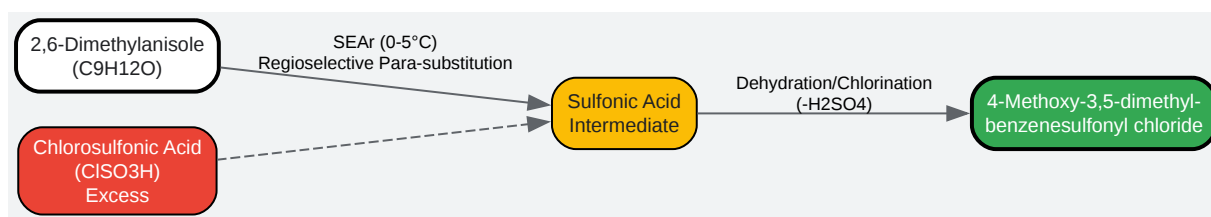
).[1]

Mechanism-Based Prediction

The methoxy group (-OMe) is a strong ortho, para-activator.[1] The methyl groups (-Me) are weak activators.[1] In 2,6-dimethylanisole:

- Positions 2,6: Blocked by methyl groups.[1][2]
- Positions 3,5: Meta to the strong -OMe director (disfavored).
- Position 4: Para to the -OMe director and meta to the -Me groups. This is the sterically and electronically favored site for sulfonation.[1]

Therefore, the presence of the sulfonyl group at position 4 (relative to OMe) is chemically mandated, resulting in the symmetric 4-Methoxy-3,5-dimethyl substitution pattern.



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Figure 1: Synthetic pathway dictating the regiochemistry of the target molecule.

Spectroscopic Characterization (The Evidence)

Due to the reactive nature of the

group, direct analysis must be performed in anhydrous solvents (

or

).

Infrared Spectroscopy (FT-IR)

IR provides the "Go/No-Go" decision on functional group integrity.^[1]

Functional Group	Vibration Mode	Wavenumber ()	Diagnostic Value
Sulfonyl Chloride		1365 - 1380	Strong, sharp.[1] confirms .[1][3][4]
Sulfonyl Chloride		1170 - 1190	Strong.[1] Paired with the asymmetric stretch.[1]
Aromatic C-H		3000 - 3100	Weak.[1] Confirms aromaticity.
Aliphatic C-H		2850 - 2960	Methyl/Methoxy stretches.[1]

Critical Check: A broad band appearing at 2500–3300

indicates hydrolysis to the sulfonic acid (

). If observed, the sample is degraded.[1]

Nuclear Magnetic Resonance (NMR)

The symmetry of the molecule is the primary elucidation tool. The molecule possesses a plane of symmetry, rendering the protons at positions 2 and 6 equivalent, and the methyl groups at 3 and 5 equivalent.

Solvent:

(Must be acid-free to prevent hydrolysis).[1]

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
				Deshielded by ortho-
7.60 - 7.75	Singlet (s)	2H	Ar-H (C2, C6)	[1] Singlet confirms no ortho/meta neighbors.[1]
3.75 - 3.85	Singlet (s)	3H	-OCH	Typical methoxy range.[1] Singlet confirms isolation.[1]
2.35 - 2.45	Singlet (s)	6H	Ar-CH (x2)	Benzylic methyls. [1] Integration of 6H confirms two equivalent methyls.[1]

Interpretation:

- The observation of only three singlets in the entire spectrum is definitive proof of the highly symmetric 4-methoxy-3,5-dimethyl substitution pattern.
- Any splitting (doublets) would imply a loss of symmetry (e.g., 2,5-dimethyl isomer).

Mass Spectrometry (GC-MS / LC-MS)

- Ionization: Electron Impact (EI) or ESI (Positive mode if derivatized).[1]
- Molecular Ion (
): 234 m/z.[1]
- Isotope Pattern: The presence of a single Chlorine atom dictates an

:

ratio of approximately 3:1.^[5]^[1]

- Fragmentation (EI):
 - 234 (

)
 - 199 (

) : Loss of chlorine.^[1]
 - 135 (

) : Loss of sulfonyl chloride group (Tropylium-like cation derivative).^[1]

Analytical Protocol: The "Derivatization Lock"

Direct analysis of sulfonyl chlorides can be inconsistent due to on-column hydrolysis during HPLC or GC.^[1] The most authoritative method for structure verification is to convert the unstable chloride into a stable sulfonamide.^[1]

Protocol: Morpholine Derivatization

This protocol creates a stable, crystalline derivative that yields sharp NMR/HPLC data.^[1]

- Preparation: Dissolve 50 mg of the candidate Sulfonyl Chloride in 1 mL dry

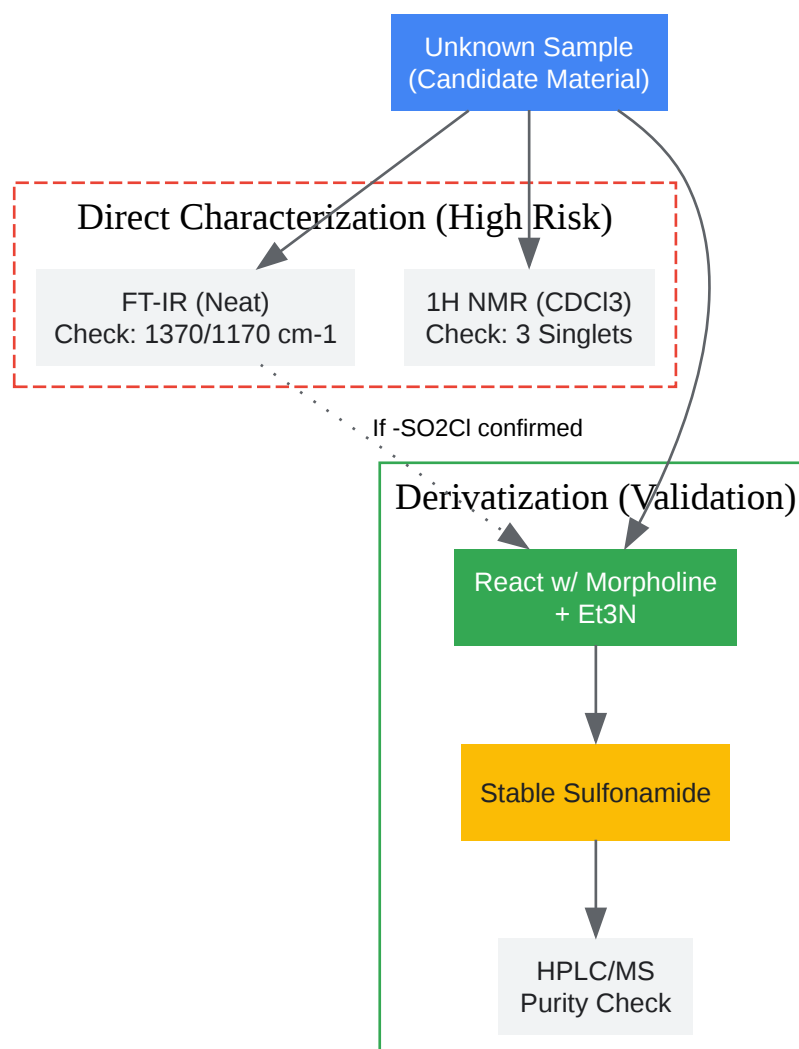
.
- Reaction: Add 1.2 equivalents of Morpholine and 1.5 equivalents of Triethylamine (TEA).
- Observation: Immediate precipitate (TEA

HCl) indicates successful coupling.^[1]
- Workup: Wash with 1N HCl (removes excess amine), dry over

, and evaporate.

- Analysis: Analyze the resulting 4-methoxy-3,5-dimethyl-N-morpholinobenzenesulfonamide.

Why this works: The sulfonamide is chemically stable, non-volatile, and provides an additional backbone signal in NMR to verify the molar mass of the attached sulfonyl group.



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Figure 2: Analytical workflow prioritizing derivatization for definitive structural proof.

Stability & Handling

- Hydrolysis Risk: High.[1] Reacts with atmospheric moisture to form 4-methoxy-3,5-dimethylbenzenesulfonic acid and HCl.[1]

- Storage: Store under Nitrogen/Argon at +4°C.
- Visual Indicator: Pure compound is a white/off-white solid.[1] Yellowing or liquefaction indicates hydrolysis (formation of acidic oil).[1]

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